

Deconstructing Fragmentation: A Comparative Guide to the Mass Spectra of Brominated Butanes

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Compound of Interest

Compound Name: *1,3-Dibromo-3-methylbutane*

CAS No.: *24443-15-0*

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In the landscape of structural elucidation, mass spectrometry stands as a cornerstone technique, offering profound insights into the molecular architecture of organic compounds. For researchers and professionals in drug development and chemical synthesis, a nuanced understanding of fragmentation patterns is not merely academic—it is a critical tool for identifying impurities, verifying structures, and ensuring the integrity of synthesized molecules.

This guide provides an in-depth analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of **1,3-dibromo-3-methylbutane**. We will dissect the intricate cascade of bond cleavages that give rise to its characteristic mass spectrum. Furthermore, we will draw a comparative analysis with its structural isomer, 2,3-dibromo-2-methylbutane, to highlight how subtle shifts in atomic arrangement can dramatically alter fragmentation pathways and, consequently, the resulting mass spectrum. This guide is designed to equip researchers with the expertise to interpret such spectra with confidence and precision.

The Subject of Our Investigation: 1,3-Dibromo-3-methylbutane

1,3-Dibromo-3-methylbutane ($C_5H_{10}Br_2$) is a halogenated alkane with a molecular weight of approximately 230 g/mol.[1] Its structure, featuring a quaternary carbon bonded to a bromine atom and a primary bromine atom, presents a fascinating case for fragmentation analysis. The presence of two bromine atoms, with their characteristic isotopic distribution (^{79}Br and ^{81}Br in a roughly 1:1 ratio), adds another layer of complexity and diagnostic power to its mass spectrum.[2]

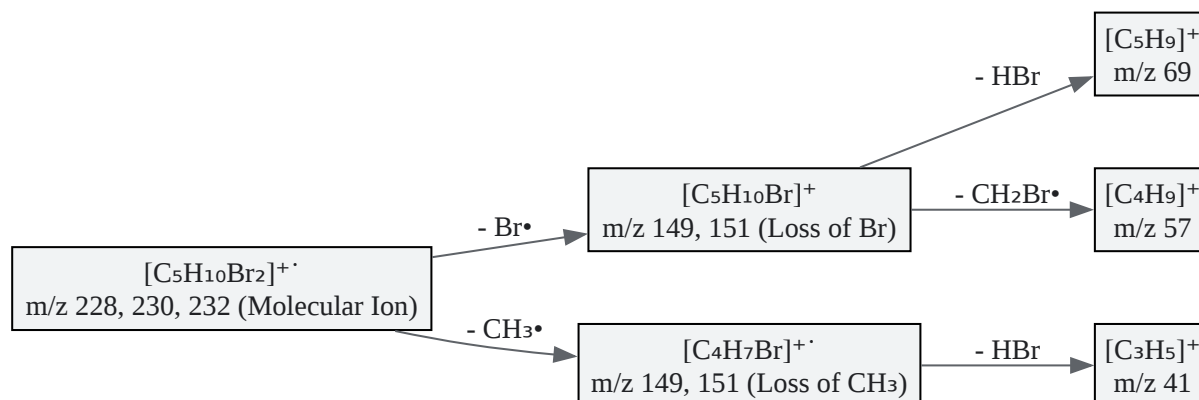
The Fragmentation Fingerprint: Decoding the Mass Spectrum of 1,3-Dibromo-3-methylbutane

Upon entering the mass spectrometer and undergoing electron ionization, **1,3-dibromo-3-methylbutane** forms a molecular ion ($[M]^{+\cdot}$). Due to the high energy of this process, the molecular ion is often unstable and undergoes a series of fragmentation reactions to produce a unique pattern of fragment ions.[3] While the direct digitized mass spectrum for **1,3-dibromo-3-methylbutane** is not publicly downloadable due to licensing restrictions, an analysis of the available spectral image from the National Institute of Standards and Technology (NIST) database allows for a detailed interpretation.[4]

The key to deciphering the fragmentation pattern lies in understanding the relative stability of the resulting carbocations and radicals.[5] The fragmentation of **1,3-dibromo-3-methylbutane** is largely dictated by the cleavage of carbon-carbon and carbon-bromine bonds, driven by the formation of the most stable possible cationic species.

Proposed Fragmentation Pathways

The major fragmentation pathways for **1,3-dibromo-3-methylbutane** are visualized in the diagram below, followed by a detailed explanation of the formation of key fragments.



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Caption: Proposed EI fragmentation pathway of **1,3-dibromo-3-methylbutane**.

Key Fragment Analysis:

- Molecular Ion ($[M]^+ \cdot$, m/z 228, 230, 232): The molecular ion peak cluster is expected to be of low abundance due to the facile fragmentation of the molecule. The characteristic isotopic pattern of two bromine atoms (M, M+2, M+4 in a 1:2:1 ratio) would confirm the presence of both halogens.
- Loss of a Bromine Radical (m/z 149, 151): Cleavage of the C-Br bond is a very common fragmentation pathway for alkyl halides.[6] In **1,3-dibromo-3-methylbutane**, cleavage of the tertiary C-Br bond is particularly favorable as it leads to the formation of a relatively stable tertiary carbocation. This fragment, $[C_5H_{10}Br]^+$, will still exhibit the isotopic signature of one bromine atom (a 1:1 ratio for the M and M+2 peaks).
- Loss of a Methyl Radical (m/z 213, 215, 217): Alpha-cleavage, the breaking of a C-C bond adjacent to the atom with the initial radical cation, is another significant fragmentation route. [7] Loss of a methyl group from the molecular ion would lead to a fragment that still contains both bromine atoms.
- Formation of $[C_5H_9]^+$ (m/z 69): This fragment likely arises from the $[C_5H_{10}Br]^+$ ion (m/z 149, 151) via the loss of a molecule of hydrogen bromide (HBr). This is a common secondary fragmentation for alkyl halides.

- Formation of $[C_4H_9]^+$ (m/z 57): This prominent peak, often the base peak in branched alkanes, corresponds to the stable tertiary butyl cation. It can be formed from the $[C_5H_{10}Br]^+$ ion through the loss of a CH_2Br radical.
- Formation of $[C_3H_5]^+$ (m/z 41): This fragment, corresponding to the allyl cation, is a common and stable carbocation observed in mass spectrometry. It can be formed through various rearrangement and cleavage pathways.

A Tale of Two Isomers: 1,3-Dibromo-3-methylbutane vs. 2,3-Dibromo-2-methylbutane

To truly appreciate the diagnostic power of mass spectrometry, it is instructive to compare the fragmentation pattern of **1,3-dibromo-3-methylbutane** with that of a structural isomer, such as 2,3-dibromo-2-methylbutane.

Structure of 2,3-Dibromo-2-methylbutane: This isomer features a tertiary bromine atom and a secondary bromine atom on adjacent carbons.

Predicted Fragmentation of 2,3-Dibromo-2-methylbutane:

The fragmentation of 2,3-dibromo-2-methylbutane would also be dominated by the loss of a bromine radical. However, the initial cleavage would likely favor the loss of the tertiary bromine to form a tertiary carbocation. A key difference would be the high propensity for α -cleavage, leading to the loss of a methyl radical to form a stable cation where the charge is stabilized by the adjacent bromine atom. A significant peak corresponding to the loss of both bromine atoms and a methyl group could also be expected.

The mass spectrum of 2,3-dibromo-2-methylbutane is available on the NIST WebBook, allowing for a direct comparison.

Comparative Data Summary

m/z	Proposed Fragment Ion (1,3- Dibromo-3- methylbutane)	Proposed Fragment Ion (2,3- Dibromo-2- methylbutane)	Expected Relative Intensity
228, 230, 232	$[C_5H_{10}Br_2]^{+ \cdot}$ (Molecular Ion)	$[C_5H_{10}Br_2]^{+ \cdot}$ (Molecular Ion)	Low for both
149, 151	$[C_5H_{10}Br]^+$ (Loss of Br)	$[C_5H_{10}Br]^+$ (Loss of Br)	High for both
69	$[C_5H_9]^+$	$[C_5H_9]^+$	Moderate to High
57	$[C_4H_9]^+$ (tert-butyl cation)	Less prominent	High for 1,3-isomer
41	$[C_3H_5]^+$ (allyl cation)	$[C_3H_5]^+$ (allyl cation)	Moderate for both

This comparative analysis demonstrates that while some fragments may be common to both isomers, the relative intensities of key fragment ions, particularly those resulting from the initial, most favorable cleavages, can serve as a powerful tool for differentiation.

Experimental Protocol for Acquiring a Mass Spectrum

For researchers wishing to replicate or acquire similar data, the following provides a standard operating procedure for Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

1. Sample Preparation:

- Prepare a dilute solution of the analyte (e.g., **1,3-dibromo-3-methylbutane**) in a volatile, high-purity solvent such as dichloromethane or hexane. A concentration of approximately 100 µg/mL is a good starting point.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B GC/MSD (or equivalent)

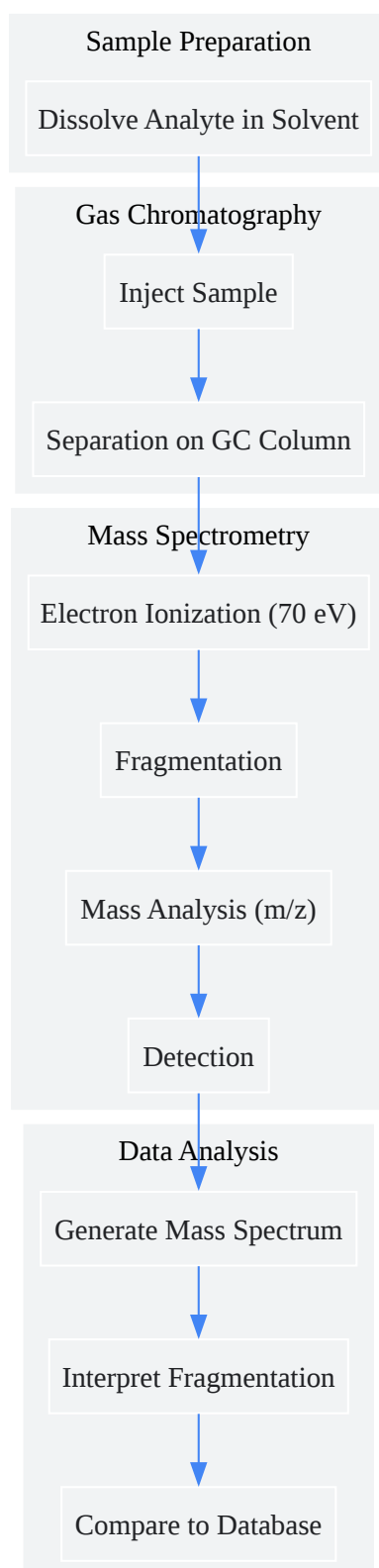
- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar column.
- Injector: Split/splitless injector, operated in split mode with a ratio of 50:1 to avoid overloading the column.
- Injector Temperature: 250 °C
- Carrier Gas: Helium, with a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source: Electron Ionization (EI)
- Ion Source Temperature: 230 °C
- Electron Energy: 70 eV
- Mass Range: Scan from m/z 35 to 350.
- Solvent Delay: 3 minutes (to prevent the solvent peak from damaging the detector).

3. Data Acquisition and Analysis:

- Acquire the data using the instrument's controlling software.
- Identify the chromatographic peak corresponding to the analyte.
- Extract the mass spectrum for the identified peak.

- Analyze the fragmentation pattern and compare it with reference spectra from databases such as the NIST Mass Spectral Library.

Workflow Visualization



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Caption: Standard workflow for GC-MS analysis.

Conclusion

The mass spectrum of **1,3-dibromo-3-methylbutane** provides a rich tapestry of information that, when carefully unraveled, reveals the core structural features of the molecule. By understanding the fundamental principles of fragmentation—driven by the formation of stable carbocations—we can confidently assign structures to the major peaks in the spectrum. Furthermore, the comparative analysis with its isomer, 2,3-dibromo-2-methylbutane, underscores the sensitivity of mass spectrometry to subtle structural variations. For the discerning researcher, this level of detailed analysis is not just an exercise but a vital component of rigorous scientific investigation, ensuring the accuracy and reliability of their work.

References

- Butane, 1,3-dibromo-3-methyl-. NIST Chemistry WebBook. [\[Link\]](#)
- **1,3-DIBROMO-3-METHYLBUTANE**. LookChem. [\[Link\]](#)
- Butane, 1,3-dichloro-3-methyl-. NIST Chemistry WebBook. [\[Link\]](#)
- Butane, 1-bromo-3-methyl-. NIST Chemistry WebBook. [\[Link\]](#)
- mass spectrum & fragmentation of 1-bromobutane. YouTube. [\[Link\]](#)
- 2,3-Dibromo-2,3-dimethylbutane. NIST Chemistry WebBook. [\[Link\]](#)
- 2,3-Dibromo-2-methylbutane. PubChem. [\[Link\]](#)
- 1,3-Dibromo-3-methylbutan-2-one. PubChem. [\[Link\]](#)
- Fragmentation Mechanisms - Intro to Mass Spectrometry. University of Arizona. [\[Link\]](#)
- common fragmentation mechanisms in mass spectrometry. YouTube. [\[Link\]](#)
- Fragmentation (mass spectrometry). Wikipedia. [\[Link\]](#)
- Mass Spectrometry Fragmentation Part 1. YouTube. [\[Link\]](#)

- 2,3-dibromo-2-methylbutane. NIST Chemistry WebBook. [\[Link\]](#)
- 1,1-Dibromo-3-methylbutane. PubChem. [\[Link\]](#)
- mass spectrum of 2-methylbutane fragmentation pattern of m/z m/e ions for analysis and identification of isopentane image diagram doc brown's advanced organic chemistry revision notes. Doc Brown's Chemistry. [\[Link\]](#)
- 1,3-Dibromo-2-methylbutane. PubChem. [\[Link\]](#)
- Propane, 1,3-dibromo-. NIST Chemistry WebBook. [\[Link\]](#)
- Benzene, 1,3-dibromo-. NIST Chemistry WebBook. [\[Link\]](#)
- mass spectra - fragmentation patterns. Chemguide. [\[Link\]](#)
- Fragmentation Patterns in Mass Spectra. Chemistry LibreTexts. [\[Link\]](#)
- Site-selective fragmentation in core-excited bromochloroalkanes $[\text{Br}(\text{CH}_2)_n\text{Cl}]$. ResearchGate. [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. [\[Link\]](#)
- 2,3-Dibromo-2,3-dimethylbutane. PubChem. [\[Link\]](#)

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Sources

- 1. 1-Bromo-3,3-dimethylbutane [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 2. 1,3-Dibromo-3-methylbutan-2-one | $\text{C}_5\text{H}_8\text{Br}_2\text{O}$ | CID 12199319 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 3. Butane, 1,3-dibromo-3-methyl- [\[webbook.nist.gov\]](http://webbook.nist.gov)

- [4. Butane, 1,3-dibromo-3-methyl- \[webbook.nist.gov\]](#)
- [5. Recent Advances in Mass Spectrometry-Based Structural Elucidation Techniques - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Butane, 1-bromo-3-methyl- \[webbook.nist.gov\]](#)
- [7. Chromato-mass-spectrometric identification of compounds with a branched carbon skeleton. Criteria for identifying tert-... \[ouci.dntb.gov.ua\]](#)
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